

Application Notes & Protocols: Generating STEAP1 (102-116) Specific T-Cell Lines

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Compound of Interest

Compound Name: *Metalloreductase STEAP1 (102-116)*

Cat. No.: *B1575115*

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Introduction

Six-Transmembrane Epithelial Antigen of the Prostate 1 (STEAP1) is a cell surface antigen overexpressed in various cancers, most notably prostate cancer, making it a prime target for immunotherapeutic strategies.[1][2][3] The development of therapies such as Chimeric Antigen Receptor (CAR) T-cell therapy and cancer vaccines relies on the ability to generate and study T-cells that specifically recognize STEAP1-derived epitopes.[1][4] This document provides detailed protocols for the generation, expansion, and characterization of T-cell lines specific for the STEAP1 peptide spanning amino acids 102-116 (HQQYFYKIPILVINK).[1][5] These protocols are intended for researchers, scientists, and drug development professionals engaged in cancer immunotherapy research.

STEAP1's role in cancer progression is linked to several signaling pathways, including the JAK2/STAT3 and AKT/FOXO1 pathways, which are involved in cell proliferation, migration, and invasion.[2][4] Targeting STEAP1 with specific T-cells offers a promising avenue for therapeutic intervention. The following protocols detail methods for stimulating peripheral blood mononuclear cells (PBMCs) with the STEAP1 (102-116) peptide, isolating the reactive T-cells, and expanding them for downstream functional assays.

Materials and Reagents

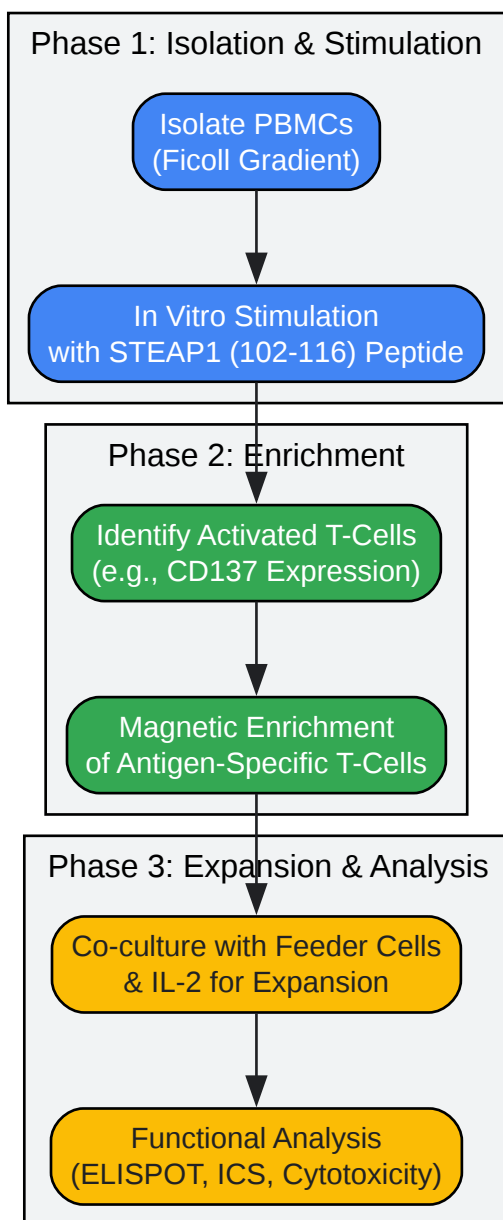
A comprehensive list of necessary materials and reagents is provided below.

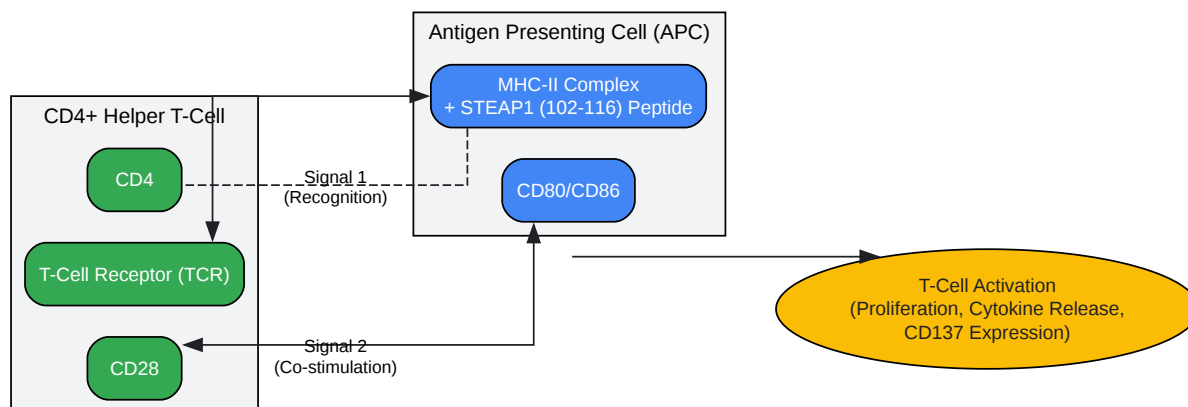
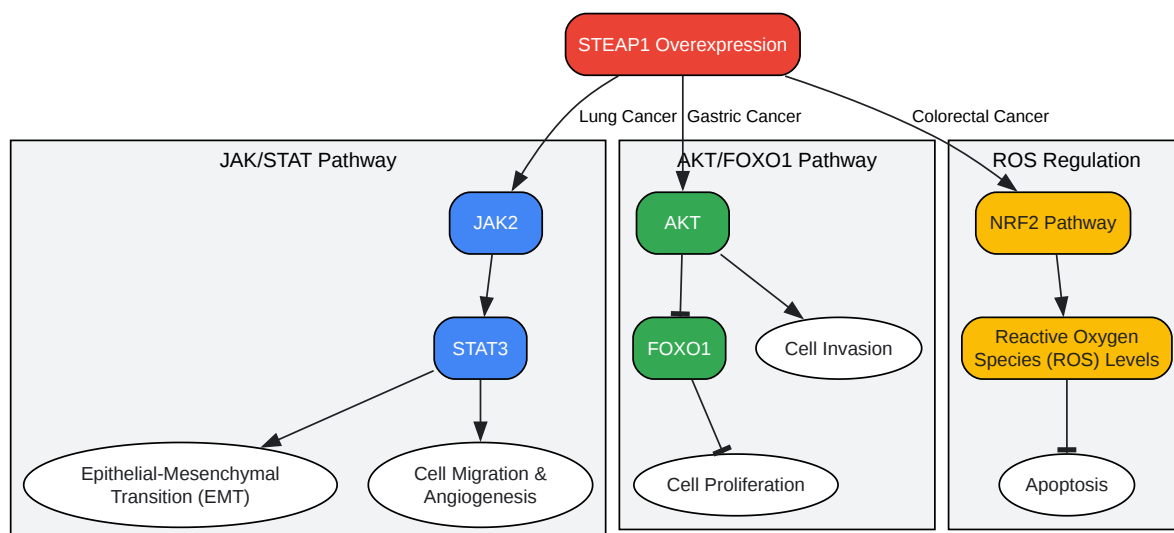
Category	Item	Supplier Example	Notes
Peptide	Human STEAP1 protein (102-116) Peptide; Sequence: H-HQQYFYKIPILVINK-OH	JPT Peptide Technologies	Purity >90% (HPLC/MS verified)[5]. Reconstitute in sterile DMSO and then dilute in PBS.
Cells	Human Peripheral Blood Mononuclear Cells (PBMCs)	Commercial vendor or isolated from healthy donor buffy coats	Use Ficoll-Paque density gradient centrifugation for isolation.
Media & Supplements	ImmunoCult™-XF T Cell Expansion Medium	STEMCELL Technologies	For T-cell expansion[6].
RPMI 1640 with L-glutamine	Gibco	Base medium for cell culture.	
Fetal Bovine Serum (FBS), Heat-Inactivated	Hyclone	Standard supplement for cell culture media.	
Human AB Serum	Sigma-Aldrich	Used for in vitro stimulation to minimize non-specific reactions[7].	
Penicillin-Streptomycin (100X)	Gibco	To prevent bacterial contamination.	
Recombinant Human IL-2	Miltenyi Biotec, PeproTech	Crucial for T-cell proliferation and survival. A starting concentration of 20-100 IU/mL is recommended[8].	
Cell Separation	Ficoll-Paque PLUS	GE Healthcare	For PBMC isolation.

EasySep™ Human PE Positive Selection Kit	STEMCELL Technologies	For isolation of T-cells labeled with a PE-conjugated antibody (e.g., anti-CD137)[6].	
CD154 MicroBead Kit, human	Miltenyi Biotec	For enrichment of antigen-reactive CD4+ T-cells based on CD154 expression[7].	
Antibodies & Reagents	Anti-Human CD3 Antibody, Functional Grade	eBioscience, BioLegend	For initial T-cell stimulation.
Anti-Human CD28 Antibody, Functional Grade	eBioscience, BioLegend	For T-cell co-stimulation.	
Anti-Human CD137 (4-1BB)-PE Antibody	BioLegend	For identifying activated T-cells (AIM method)[6].	
Brefeldin A	BioLegend	To block cytokine secretion for intracellular staining[7].	
Mitomycin C	Sigma-Aldrich	To treat feeder cells to arrest proliferation[8].	
Assay Kits	ELISPOT Kit for Human IFN-γ	Mabtech	For quantifying antigen-specific cytokine-secreting cells.
Intracellular Staining (ICS) Kit	BD Biosciences	For flow cytometric analysis of cytokine production.	

Experimental Workflow Overview

The overall process involves isolating PBMCs, stimulating them with the STEAP1 peptide, identifying and enriching the antigen-specific T-cells, and finally, expanding these cells for further analysis and use.





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